analytical methods for "Morpholin-3-yl(morpholino)methanone" quantification

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Compound of Interest

Compound Name:	*Morpholin-3-yl(morpholino)methanone*
CAS No.:	*1316219-03-0*
Cat. No.:	*B1400084*

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Executive Summary & Scope

Morpholin-3-yl(morpholino)methanone ($C_9H_{16}N_2O_3$, MW 200.23 Da) is a highly polar, non-chromophoric bis-morpholine derivative. It frequently appears as:

- A Process Impurity in the synthesis of morpholine-containing drugs (e.g., Linezolid, Gefitinib).
- A Degradant formed via oxidation of morpholine intermediates.
- A Metabolite in biological matrices.

The Analytical Challenge: Standard Reversed-Phase (C18) HPLC fails for this analyte due to:

- Lack of Retention: The molecule is too polar (LogP < -1.0), eluting in the void volume (t_0) where ion suppression is highest.
- Poor UV Detection: It lacks a conjugated

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-system, exhibiting only weak end-absorption at <210 nm, making UV quantification non-specific and insensitive.

The Solution: This guide details two validated protocols:

- HILIC-MS/MS (Gold Standard): For trace quantification (ppb level) in complex matrices.
- HILIC-CAD (Quality Control): For assay and purity analysis (ppm level) without mass spectrometry.

Molecule Profile & Analytical Strategy

Property	Description	Analytical Implication
Structure	Bis-morpholine amide. One secondary amine (free -NH) and one tertiary amide.	The secondary amine (pKa ~8.5) allows for protonation. Ideal for cation-exchange SPE and HILIC.
Polarity	High (Hydrophilic).[1][2]	Do not use C18. Use HILIC or Aqueous Stable C18 with Ion-Pairing.
Chromophore	None (only amide transitions).	UV is viable only at 205 nm (low specificity). MS or CAD is required.
Stability	Generally stable, but secondary amine is prone to oxidation.	Use antioxidants (ascorbic acid) in stock solutions if storing long-term.

Analytical Decision Tree (Graphviz)

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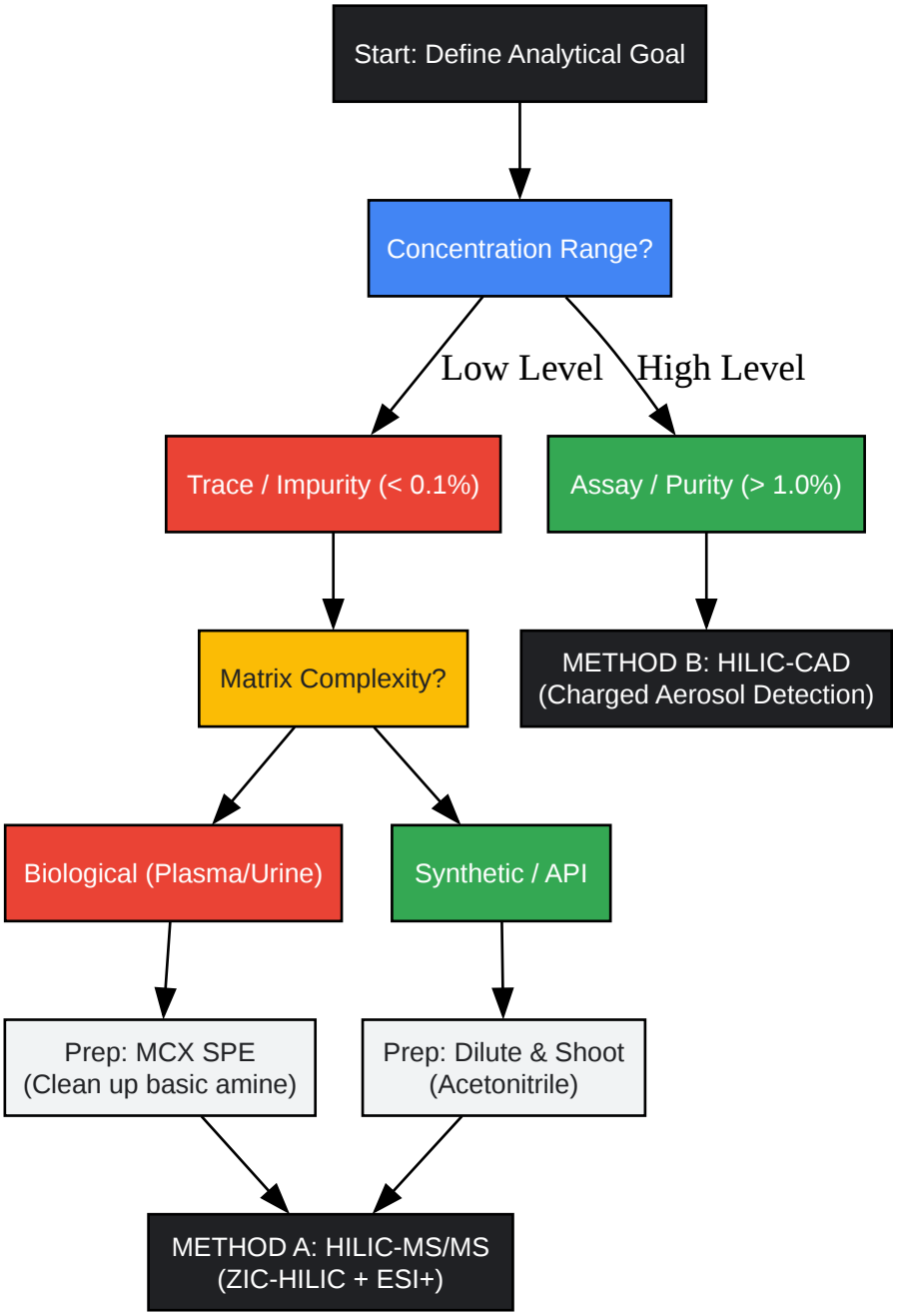

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Caption: Decision matrix for selecting the appropriate quantification strategy based on sensitivity needs and sample matrix.

Method A: HILIC-MS/MS (Trace Quantification)

Rationale: Hydrophilic Interaction Liquid Chromatography (HILIC) retains polar amines by creating a water-rich layer on the stationary phase.[3] This moves the analyte away from the

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void volume, reducing matrix effects.

Chromatographic Conditions

- Column: Zwitterionic HILIC (e.g., Merck SeQuant ZIC-HILIC or Waters BEH Amide), 100 x 2.1 mm, 1.7 µm or 3.5 µm.
  - Why? Zwitterionic phases provide electrostatic interaction with the protonated amine, improving peak shape compared to bare silica.
- Mobile Phase A: 10 mM Ammonium Formate in Water, pH 3.5 (adjusted with Formic Acid).
  - Why? Low pH ensures the secondary amine is protonated (

) for MS sensitivity and retention.
- Mobile Phase B: 100% Acetonitrile (LC-MS Grade).
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.
- Injection Vol: 2-5 µL.

Gradient Program:

Time (min)	%B (Acetonitrile)	State
0.0	**95**	**Initial (High Organic for Retention)**
1.0	95	Isocratic Hold
6.0	50	Elution Gradient
7.0	50	Wash
7.1	95	Re-equilibration

| 10.0 | 95 | Ready for Next Inj |

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Mass Spectrometry (ESI+) Parameters

- Source: Electrospray Ionization (Positive Mode).[4]
- Precursor Ion: $[M+H]^+$ = 201.1 m/z.
- MRM Transitions (Quantification & Confirmation):

Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Structural Logic
Quantifier	201.1	114.1	15-20	Cleavage of amide bond; retention of carbonyl on ring A.
Qualifier 1	201.1	86.1	25-30	Loss of morpholine ring B.
Qualifier 2	201.1	70.1	35	Ring fragmentation (C4H8N+).

Method B: HILIC-CAD (Assay/Purity)

Rationale: For API purity testing where MS is overkill or unavailable. Charged Aerosol Detection (CAD) is "universal" and detects any non-volatile analyte, unlike UV which fails here.

- Detector: Thermo Corona Veo or equivalent CAD.
- Nebulizer Temp: 35°C.
- Power Function: 1.0 (for linearity).
- Column & Mobile Phase: Same as Method A (HILIC).
- Limit of Quantitation (LOQ): ~0.5 µg/mL (approx. 0.05% w/w relative to API).

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Sample Preparation Protocol

Since the analyte contains a basic secondary amine, Mixed-Mode Cation Exchange (MCX) is the most powerful cleanup method for biological or complex matrices.

Protocol: MCX Solid Phase Extraction

- Conditioning: 1 mL Methanol, then 1 mL Water.
- Loading: Acidify sample (Plasma/Urine) with 2% Formic Acid. Load onto cartridge.
  - Mechanism:[1] The protonated morpholine amine binds to the sulfonate groups of the MCX resin.
- Wash 1: 1 mL 2% Formic Acid in Water (Removes proteins/neutrals).
- Wash 2: 1 mL Methanol (Removes hydrophobic interferences).
- Elution: 1 mL 5% Ammonium Hydroxide in Methanol.
  - Mechanism:[1] High pH deprotonates the amine, breaking the ionic bond and releasing the analyte.
- Reconstitution: Evaporate to dryness under N_2; reconstitute in 95% Acetonitrile (Mobile Phase Initial Conditions).

Validation Criteria (ICH Q2)

To ensure the method is self-validating, the following criteria must be met:

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Parameter	Acceptance Criteria	Troubleshooting
Retention Factor (k')	k' > 2.0	If eluting too early, increase % Acetonitrile in MP-B or reduce buffer salt conc.
Tailing Factor	< 1.5	Tailing usually indicates secondary interactions with silanols. Ensure buffer conc is >10mM.
Recovery (SPE)	80 - 120%	If low, ensure Elution step pH is > 10 (use fresh Ammonium Hydroxide).
Matrix Effect	85 - 115%	Compare post-extraction spike vs. solvent standard. If suppression occurs, dilute sample 1:5.

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Appendix: MS Fragmentation Pathway

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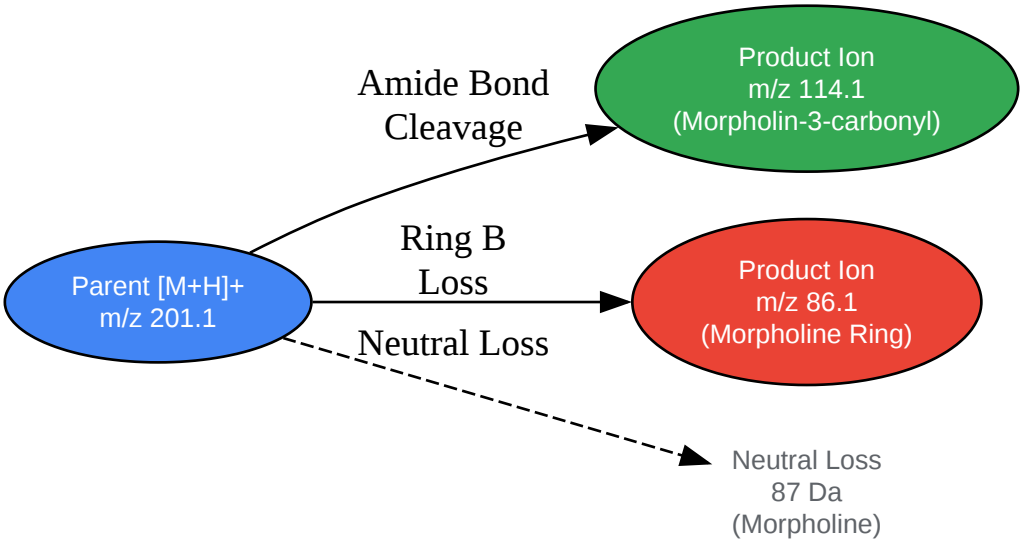

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Caption: Proposed ESI+ fragmentation pathway for MRM transition selection.

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